

Strategic Functionalization of 2-Chloro-5-fluoro-4-(methylsulfanyl)pyrimidine

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Compound of Interest

Compound Name: 2-Chloro-5-fluoro-4-(methylsulfanyl)pyrimidine

CAS No.: 87789-51-3

Cat. No.: B2978062

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An In-Depth Technical Guide for Medicinal Chemistry Applications

Executive Summary

This guide details the reactivity profile of **2-Chloro-5-fluoro-4-(methylsulfanyl)pyrimidine** (CAS: 134000-96-7), a high-value scaffold in kinase inhibitor discovery (e.g., JAK2, P2X7 antagonists). As a Senior Application Scientist, I present a "switchable" electrophilic strategy that allows researchers to selectively functionalize either the C2 or C4 position by modulating the oxidation state of the C4-sulfur substituent.

Part 1: The Reactivity Landscape

The utility of this scaffold lies in the electronic differentiation between its three functional handles. Understanding the hierarchy of leaving group lability and ring activation is prerequisite to designing successful synthetic routes.

Position	Substituent	Electronic Character	Reactivity Profile
C2	Chlorine (-Cl)	Activated by two ring nitrogens (N1, N3).	Primary Electrophile. Highly reactive toward and Pd-catalyzed cross-couplings.
C4	Methylsulfanyl (-SMe)	Electron-donating by resonance (+M), withdrawing by induction (-I).	Latent Electrophile. Poor leaving group in native state; becomes a "super-electrophile" upon oxidation to sulfone ().
C5	Fluorine (-F)	Strong -I effect; weak +M.	Activator. Rarely displaced itself but significantly lowers the LUMO energy of the ring, accelerating nucleophilic attack at C2 and C4.

The Core Conflict: C2 vs. C4 Selectivity

In the native compound, the C2-Cl bond is significantly more labile than the C4-SMe bond. The C2 position is flanked by two electronegative nitrogen atoms, maximizing inductive activation. Conversely, the SMe group at C4 is a poor leaving group and actually deactivates the C4 position slightly toward nucleophilic attack due to resonance donation into the ring.

Application Insight: To functionalize C2, react the parent compound directly. To functionalize C4, you must first "switch" the electronics by oxidizing the sulfur.

Part 2: The Default Pathway (C2-Selective Functionalization)

Direct reaction of the parent scaffold with nucleophiles or organometallic reagents results in exclusive substitution at the C2 position.

Workflow A: Nucleophilic Aromatic Substitution () at C2

Mechanism: Addition-Elimination (

). Scope: Primary/secondary amines, alkoxides, thiols.

Experimental Protocol: C2-Amination

- Reagents: 1.0 eq Parent Scaffold, 1.1 eq Amine, 2.5 eq or DIPEA.
- Solvent: Aprotic polar (DMF, DMSO, or NMP) is preferred to stabilize the Meisenheimer intermediate. THF/Isopropanol can be used for less hindered amines.
- Conditions:
 - Aliphatic Amines: 0 °C to RT, 1–4 h.
 - Anilines: 60–80 °C, 4–12 h.
- Validation: Monitor disappearance of C2-Cl peak (approx. 160–165 ppm in NMR) and retention of SMe peak (2.5 ppm in NMR).

Workflow B: Palladium-Catalyzed Cross-Coupling at C2

The C2-Cl bond is an excellent handle for Suzuki-Miyaura or Buchwald-Hartwig couplings. The C4-SMe group acts as a protected handle, generally stable to Pd(0) conditions unless specific

desulfative catalysts (e.g., CuTC) are employed.

Experimental Protocol: C2-Suzuki Coupling

- Catalyst System:

(5 mol%) or

(for sterically demanding boronic acids).

- Base:

(2M aq.) or

(anhydrous).

- Solvent: 1,4-Dioxane/Water (4:1) or Toluene/EtOH.

- Temperature: 80–100 °C under

.

- Critical Note: Deoxygenate solvents thoroughly. The SMe group can poison Pd catalysts if trace oxidation occurs, generating sulfoxides that bind tightly to the metal center.

Part 3: The "Switch" Strategy (C4-Selective Activation)

To target the C4 position, the methylsulfanyl group must be converted into a sulfonyl (

) or sulfinyl (

) group. This transformation inverts the reactivity hierarchy: the C4-sulfone becomes a better leaving group than even a C2-chlorine (if present) or allows displacement of the C4 position after C2 has already been functionalized.

Step 1: Oxidation of SMe to

Reagents: m-CPBA (2.2 eq) in DCM or Oxone® in MeOH/Water. Protocol:

- Dissolve substrate in DCM (0.1 M).

- Add m-CPBA (77% max) portion-wise at 0 °C.
- Stir at RT for 2–6 h.
- Quench: Wash with saturated (to remove excess oxidant) followed by .
- Result: The C4-SMe is converted to C4- . The 5-F substituent prevents over-oxidation or ring degradation often seen in non-fluorinated pyrimidines.

Step 2: Displacement of the C4-Sulfone

The C4-sulfonyl group is hyper-reactive due to the para-like relationship with N1 and the inductive pull of the adjacent 5-F.

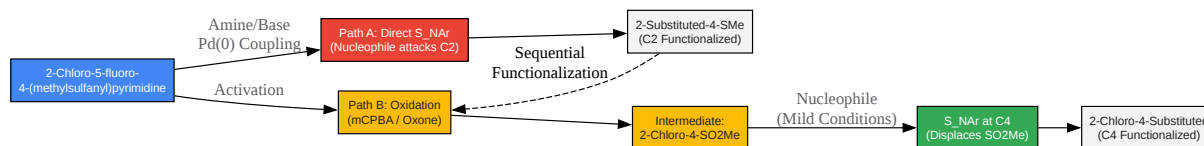
Reactivity Order (Oxidized Scaffold):

Experimental Protocol: C4-Displacement

- Substrate: 2-Substituted-5-fluoro-4-(methylsulfonyl)pyrimidine.
- Nucleophile: Amine, Alkoxide, or Carbon nucleophile (via Malonate).
- Conditions: Mild! The sulfone is so labile that heating is rarely required.
 - Amines: THF, RT, 1 h.
 - Alkoxides:[\[1\]](#) 0 °C, THF.
- Why it works: The sulfinic anion () is an excellent leaving group. The reaction is driven by the relief of steric strain and the high electrophilicity of the C4 center.

Part 4: Visualization of Reaction Logic

The following diagram illustrates the "Decision Tree" for functionalizing this scaffold.



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Caption: Regioselectivity Switch. Path A exploits the native C2-Cl reactivity. Path B inverts selectivity to C4 via sulfone activation.

Part 5: Data Summary & Troubleshooting

Comparative Leaving Group Ability (

)

Estimated relative rates for

on this specific 5-fluoro pyrimidine scaffold:

Leaving Group (LG)	Position	Relative Rate ()	Conditions Required
	C4	10,000	Room Temp, Neutral/Basic
	C2	100	Mild Heat (40–60 °C)
	C4	1	High Heat (>120 °C), Acid Cat.

Common Pitfalls

- Regio-leakage in Path B: When reacting the oxidized intermediate (2-Cl-4-

) with strong nucleophiles (e.g., NaOMe), competitive attack at C2-Cl can occur, though C4 is preferred. Solution: Use steric control or lower temperatures (-78 °C) if using alkoxides [1].

- Over-oxidation: Vigorous oxidation can sometimes attack the pyrimidine nitrogens (N-oxide formation), though the 5-F and 2-Cl usually deactivate the ring enough to prevent this. Solution: Stoichiometric control of m-CPBA.
- Hydrolysis: The 4-sulfone is sensitive to moisture. Solution: Store intermediates under inert atmosphere; do not use aqueous bases for the displacement step.

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